

# Comparative Safety and Toxicological Profile: Conolidine vs. Morphine Sulfate

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *DS39201083 sulfate*

Cat. No.: *B1192660*

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## Introduction

This guide provides a comparative overview of the safety and toxicological profiles of the naturally occurring analgesic compound conolidine and the widely used opioid analgesic, morphine sulfate. Due to the limited publicly available safety and toxicology data for the developmental compound **DS39201083 sulfate**, this comparison focuses on its parent compound, conolidine. This document is intended for researchers, scientists, and drug development professionals to offer insights into the preclinical safety evaluation of these compounds.

The information presented herein is a compilation of data from various preclinical studies. It is important to note that direct comparisons between studies can be challenging due to variations in experimental conditions.

## Quantitative Toxicology Data

The following tables summarize the available quantitative data for acute toxicity, in vitro cytotoxicity, genotoxicity, and cardiovascular safety of conolidine and morphine sulfate.

Table 1: Acute Toxicity

Compound	Test Species	Route of Administration	LD50	Reference(s)
Conolidine	Rat	Oral	> 2000 mg/kg	[1]
Morphine Sulfate	Rat	Oral	461 - 12600 mg/kg	[2][3]
Morphine Sulfate	Mouse	Oral	600 - 1125 mg/kg	[2][3]

Table 2: In Vitro Cytotoxicity

Compound	Cell Line	Assay	IC50	Reference(s)
Conolidine	Not Available	Not Available	Not Available	[4]
Morphine Sulfate	SH-SY5Y	cAMP Inhibition	193 nM	

Table 3: Genotoxicity

Compound	Assay	Test System	Result	Reference(s)
Conolidine	Not Available	Not Available	Not Available	[5]
Morphine Sulfate	In Vivo Micronucleus	Mouse	Positive	

Table 4: Cardiovascular Safety

Compound	Assay	Test System	IC50	Reference(s)
Conolidine	Not Available	Not Available	Not Available	
Morphine Sulfate	hERG Assay	Not Available	Not Available	

## Signaling Pathways and Mechanisms of Action

The analgesic effects of conolidine and morphine sulfate are mediated through distinct signaling pathways.

Caption: Mechanisms of action for Conolidine and Morphine Sulfate.

## Experimental Workflows

The following diagrams illustrate standardized workflows for key toxicological assays.

Caption: Workflow for the Ames Test (OECD 471).

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Address: 3281 E Guasti Rd  
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